

An In-depth Technical Guide to the Biological Functions of SAG/RBX2 Activation

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Disclaimer: The term "Sag1.3" as specified in the topic does not correspond to a recognized protein or gene in major biological databases. This guide proceeds under the assumption that the intended subject is the Sensitive to Apoptosis Gene (SAG), also known as RBX2 (RING-Box Protein 2) or RNF7 (RING Finger Protein 7). SAG/RBX2 is a critical E3 ubiquitin ligase with well-documented activation mechanisms and biological functions relevant to researchers, scientists, and drug development professionals.

Executive Summary

The Sensitive to Apoptosis Gene (SAG), or RBX2, is a pivotal RING finger component of the Cullin-RING E3 ubiquitin ligase (CRL) family, the largest group of E3 ligases in humans.[1][2] The activation of SAG-containing CRLs initiates the ubiquitination and subsequent proteasomal degradation of a multitude of substrate proteins. This regulatory mechanism is central to numerous cellular processes, including cell cycle progression, signal transduction, apoptosis, and mitophagy.[1] Dysregulation of SAG/RBX2 activity is frequently implicated in the pathogenesis of various human cancers, making it a compelling target for therapeutic intervention. This technical guide provides a comprehensive overview of the biological functions of SAG/RBX2 activation, with a focus on its molecular mechanisms, involvement in key signaling pathways, and its role in disease. The guide also includes detailed experimental protocols for studying SAG/RBX2 and its functions.



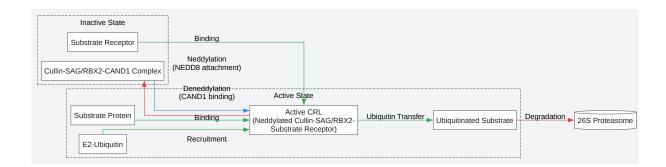
The SAG/RBX2 Protein and its Activation Mechanism

SAG/RBX2 functions as a catalytic core component of CRL complexes. These complexes are modular, typically consisting of a cullin scaffold protein (e.g., CUL1, CUL5), a substrate receptor protein (e.g., F-box proteins), and the RING finger protein SAG/RBX2, which recruits the ubiquitin-conjugating enzyme (E2).

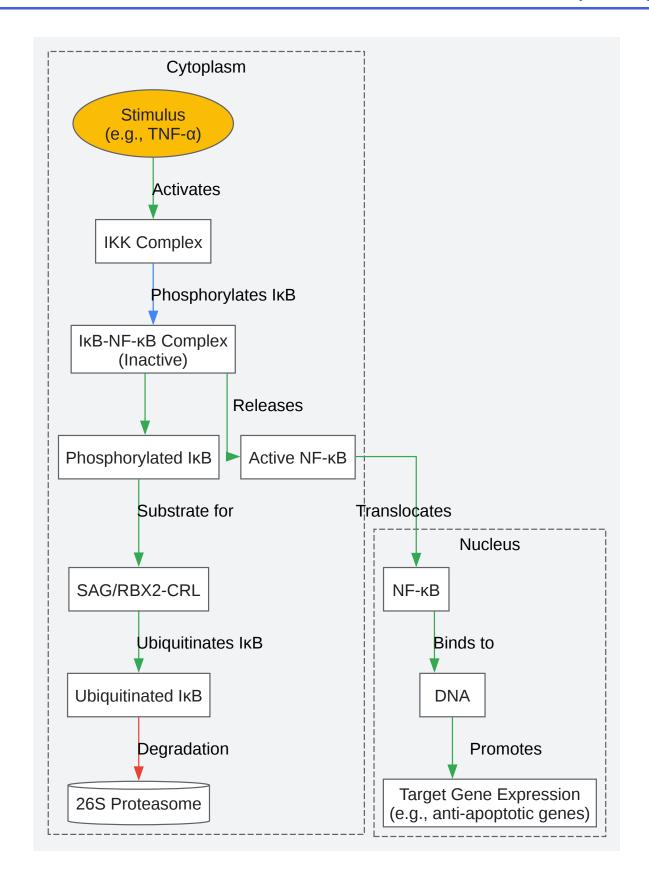
The activation of the SAG-CRL complex is a multi-step process, primarily regulated by neddylation, the covalent attachment of the ubiquitin-like protein NEDD8 to the cullin subunit.[3] [4]

Activation Cycle of a Cullin-RING Ligase:

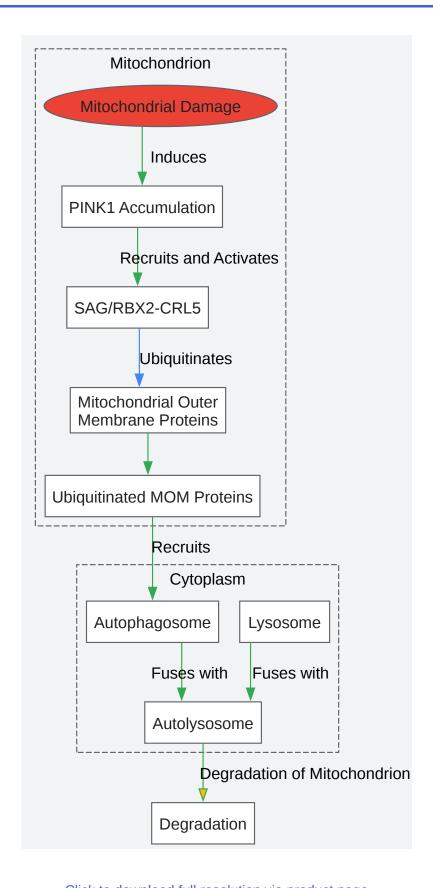












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